

Quantitative Lipidomics Workflow Featuring UltimateSPLASH™ ONE: An Application Note and Protocol

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Abstract

This document provides a detailed application note and protocol for conducting quantitative lipidomics analysis using the UltimateSPLASH™ ONE internal standard mixture. Lipidomics, the large-scale study of lipids in biological systems, is crucial for understanding cellular processes, disease pathogenesis, and for the discovery of novel biomarkers.[1][2] Accurate quantification of lipid species is a significant challenge due to their structural diversity and wide dynamic range of concentrations.[3] The use of a comprehensive suite of internal standards is paramount for achieving reliable and reproducible quantitative data.[4][5] UltimateSPLASH™ ONE, a meticulously characterized solution containing 69 deuterium-labeled lipids across 15 major lipid classes, offers a robust solution for the accurate quantification of a broad spectrum of lipid species in complex biological matrices.[6][7][8] This guide outlines a complete workflow, from sample preparation and lipid extraction to liquid chromatography-mass spectrometry (LC-MS/MS) analysis and data processing, tailored for researchers in academic and industrial settings, including those in drug development.

Introduction

Lipids are a diverse group of molecules that play fundamental roles in cellular structure, energy storage, and signaling pathways.[1][9] Alterations in lipid metabolism are implicated in numerous diseases, including cardiovascular disease, diabetes, neurodegenerative disorders, and cancer.[1] Consequently, the ability to accurately measure changes in the lipidome is of great interest for both basic research and clinical applications.[9]

Mass spectrometry (MS)-based lipidomics has become the primary analytical technique for the comprehensive analysis of lipids.[1][2] When coupled with liquid chromatography (LC), it allows for the separation and detection of thousands of individual lipid species.[1] However, inherent variations in ionization efficiency and matrix effects can significantly impact the accuracy of quantification.[4] The inclusion of stable isotope-labeled internal standards that closely mimic the behavior of their endogenous counterparts is the most effective strategy to correct for these variations.[4][5]

UltimateSPLASH™ ONE is a comprehensive internal standard mixture designed to address the challenges of quantitative lipidomics. It contains 69 high-purity, deuterium-labeled lipids, covering 15 different lipid classes, to enable broad lipidome coverage and accurate quantification across multiple LC-MS platforms.[6][7][8][10] The standards are strategically designed to appear in spectral regions distinct from naturally occurring lipid species.[7][10]

This application note provides a detailed protocol for a quantitative lipidomics workflow using UltimateSPLASH™ ONE, with a specific focus on the analysis of human plasma.

UltimateSPLASH™ ONE Composition

UltimateSPLASH™ ONE contains a precisely defined mixture of 69 deuterium-labeled lipid internal standards, spanning 15 lipid classes. The complete list of components, their concentrations, and chemical formulas are provided by the manufacturer. The major lipid classes covered include:

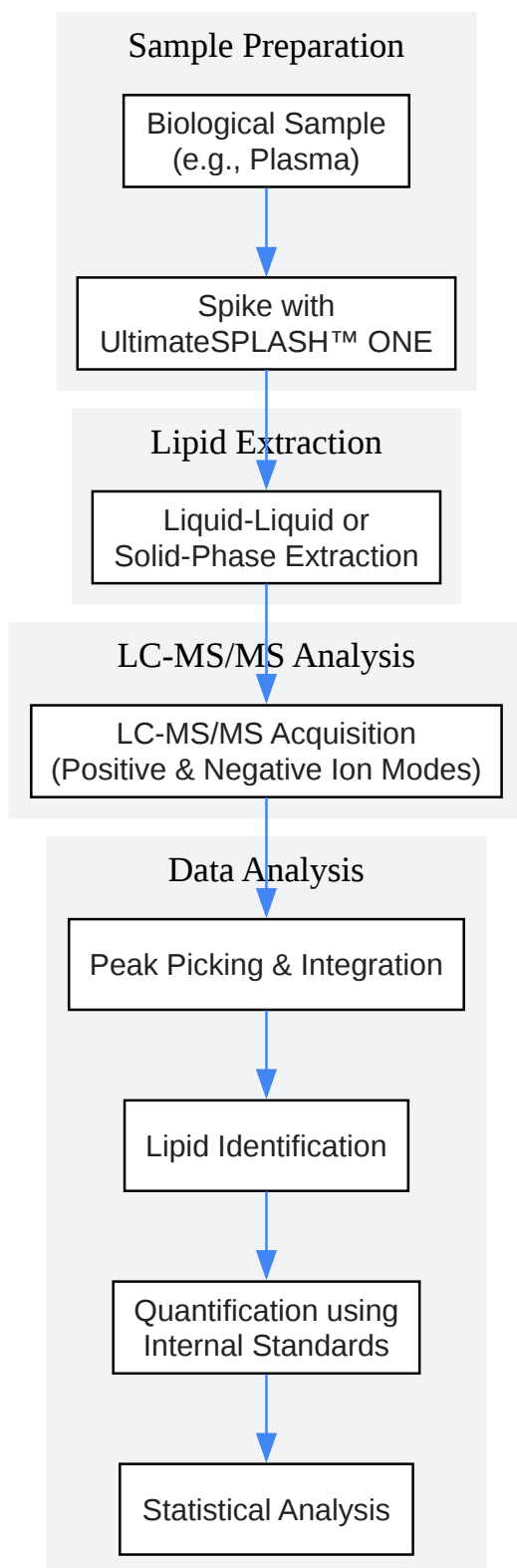
- Cholesteryl Esters (CE)
- Ceramides (Cer)
- Diacylglycerols (DG)

- Lysophosphatidylcholines (LPC)
- Lysophosphatidylethanolamines (LPE)
- Lysophosphatidylglycerols (LPG)
- Lysophosphatidylinositols (LPI)
- Lysophosphatidylserines (LPS)
- Phosphatidylcholines (PC)
- Phosphatidylethanolamines (PE)
- Phosphatidylglycerols (PG)
- Phosphatidylinositols (PI)
- Phosphatidylserines (PS)
- Sphingomyelins (SM)
- Triacylglycerols (TG)

A comprehensive list of individual components is available from the supplier.[\[11\]](#)

Quantitative Lipidomics Workflow

The following diagram illustrates the major steps in the quantitative lipidomics workflow using UltimateSPLASH™ ONE.



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Quantitative lipidomics workflow overview.

Experimental Protocols

Plasma Sample Preparation and Lipid Extraction

This protocol is adapted from a general method for using SPLASH® products in plasma.[\[12\]](#)

Materials:

- Human plasma (10 µL)
- UltimateSPLASH™ ONE internal standard mixture
- Deionized water
- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- 13x100 mm glass screw-capped tubes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator
- Injection solvent (e.g., 1:1 v/v Butanol/Methanol with 5 mM ammonium formate)[\[13\]](#)

Procedure:

- To a 13x100 mm glass tube, add 90 µL of deionized water to 10 µL of plasma. Vortex the mixture and let it sit on ice for 10 minutes.
- Add 2.0 mL of methanol to the diluted plasma.
- Add 0.9 mL of dichloromethane.
- Vortex the mixture. A single phase should be observed. If two phases are present, add 50 µL of methanol and vortex again.

- Add an appropriate volume of the UltimateSPLASH™ ONE internal standard mixture. The exact volume will depend on the concentration of the stock solution and the expected concentration of endogenous lipids. Vortex the mixture and let it sit at room temperature for 30 minutes.
- Induce phase separation by adding 1 mL of water and 0.9 mL of dichloromethane.
- Gently invert the tube 10 times. Do not vortex to avoid emulsion formation.
- Centrifuge the tube at 1200 rpm for 10 minutes to separate the layers.
- Carefully collect the lower organic layer and transfer it to a new clean glass tube.
- To the remaining aqueous layer in the original tube, add 2 mL of dichloromethane for a second extraction.
- Mix, centrifuge as before, and collect the lower organic layer, combining it with the first extract.
- Evaporate the pooled solvent under a stream of nitrogen.
- Reconstitute the dried lipid extract in a known volume of injection solvent (e.g., 100 µL). The sample is now ready for LC-MS/MS analysis.

LC-MS/MS Analysis

The following are general LC-MS/MS parameters that can be adapted for a quantitative lipidomics workflow. Optimization of these parameters for specific instrumentation is recommended.

Liquid Chromatography (LC) Parameters:

Parameter	Recommended Setting
Column	C18 reversed-phase column (e.g., Waters ACQUITY UPLC CSH C18, 1.7 μ m, 2.1 x 100 mm)
Mobile Phase A	Acetonitrile/Water (60:40) with 10 mM ammonium formate and 0.1% formic acid
Mobile Phase B	Isopropanol/Acetonitrile (90:10) with 10 mM ammonium formate and 0.1% formic acid
Gradient	A typical gradient would start at a high percentage of mobile phase A, ramping up to a high percentage of mobile phase B to elute lipids of increasing hydrophobicity. A re-equilibration step at the initial conditions is required at the end of each run.
Flow Rate	0.2 - 0.4 mL/min
Column Temperature	50 - 60 °C
Injection Volume	1 - 10 μ L

Mass Spectrometry (MS) Parameters:

Parameter	Recommended Setting
Ionization Mode	Electrospray Ionization (ESI), with rapid polarity switching between positive and negative modes
Acquisition Mode	Data-Dependent Acquisition (DDA) or Data-Independent Acquisition (DIA) are common. For targeted quantification, Multiple Reaction Monitoring (MRM) can be used.
Mass Range	m/z 200 - 2000
Capillary Voltage	3-4 kV
Source Temperature	250 - 350 °C
Collision Energy	Stepped collision energies (e.g., 20, 30, 40 eV) for fragmentation in DDA or DIA

Data Analysis

- **Peak Picking and Alignment:** Process the raw LC-MS data using software such as XCMS, MS-DIAL, or vendor-specific software to detect and align chromatographic peaks across all samples.
- **Lipid Identification:** Identify lipids based on accurate mass, retention time, and fragmentation patterns (MS/MS spectra). Match experimental data against lipid databases like LIPID MAPS.
- **Quantification:** Calculate the peak area or height for each identified endogenous lipid and its corresponding deuterated internal standard from the UltimateSPLASH™ ONE mixture. The concentration of the endogenous lipid is then calculated using the following formula:

Concentration of Endogenous Lipid = (Peak Area of Endogenous Lipid / Peak Area of Internal Standard) * Known Concentration of Internal Standard

- **Data Normalization:** The use of internal standards for each lipid class helps to correct for variations in extraction efficiency, matrix effects, and instrument response.[5]

- **Statistical Analysis:** Perform statistical analysis (e.g., t-tests, ANOVA) to identify statistically significant differences in lipid concentrations between experimental groups. Multivariate analysis methods such as Principal Component Analysis (PCA) can be used to visualize overall trends in the data.

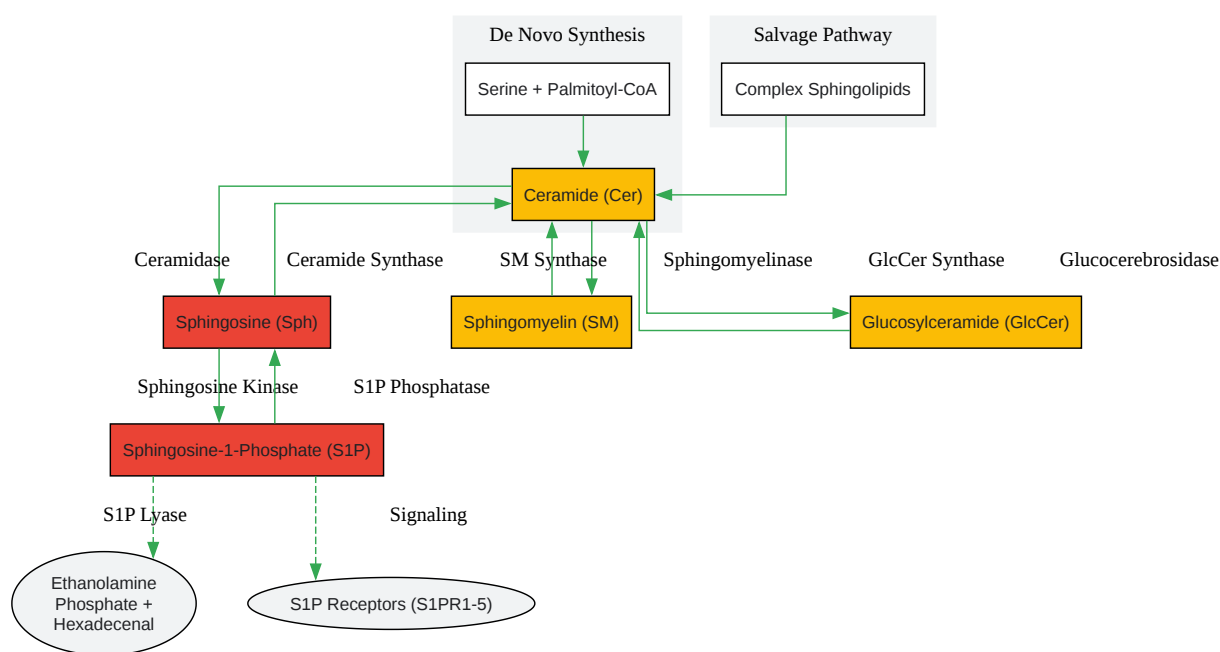
Data Presentation: Example Quantitative Data

The following table provides a template for presenting quantitative lipidomics data obtained using this workflow.

Lipid Class	Lipid Species	Control Group (μM) (Mean ± SD)	Treatment Group (μM) (Mean ± SD)	Fold Change	p-value
PC	PC(16:0/18:1)	150.2 ± 12.5	225.8 ± 20.1	1.50	<0.01
PC	PC(18:0/20:4)	45.6 ± 5.1	30.1 ± 4.2	0.66	<0.05
TG	TG(16:0/18:1/18:2)	250.7 ± 30.2	450.1 ± 55.8	1.80	<0.001
CE	CE(18:2)	80.3 ± 9.8	75.1 ± 8.5	0.94	>0.05
Cer	Cer(d18:1/24:0)	5.2 ± 0.8	10.5 ± 1.5	2.02	<0.01

Visualization of a Relevant Signaling Pathway

Lipidomics is a powerful tool for investigating signaling pathways. The diagram below illustrates a simplified overview of the sphingolipid metabolism pathway, which is involved in various cellular processes and is often studied in the context of disease.



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Simplified sphingolipid metabolism pathway.

Conclusion

The quantitative lipidomics workflow detailed in this application note, utilizing the UltimateSPLASH™ ONE internal standard mixture, provides a robust and reliable method for the accurate quantification of a wide range of lipid species in biological samples. The use of a comprehensive set of internal standards is critical for overcoming the inherent challenges of mass spectrometry-based lipid analysis, ensuring high-quality data for applications in basic

research, biomarker discovery, and drug development. By following the outlined protocols for sample preparation, LC-MS/MS analysis, and data processing, researchers can confidently investigate the complex role of lipids in health and disease.

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